

An In-Depth Technical Guide to Oleic Acid-hydroxy Oleoyl Leucine-d7

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Compound of Interest

Compound Name: *Oleic Acid-hydroxy Oleoyl
Leucine-d7*

Cat. No.: *B15560002*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Oleic Acid-hydroxy Oleoyl Leucine-d7**, a deuterated lipid molecule of significant interest in metabolic research and analytical biochemistry. This document details its chemical properties, proposed synthesis, role as an internal standard in quantitative analysis, and the biological context of its non-deuterated analog, including relevant metabolic pathways and experimental protocols.

Core Compound Properties

Oleic Acid-hydroxy Oleoyl Leucine-d7 is the deuterated form of Oleic Acid-hydroxy Oleoyl Leucine. The incorporation of seven deuterium atoms provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of the endogenous, non-labeled compound.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Oleic Acid-hydroxy Oleoyl Leucine-d7**.

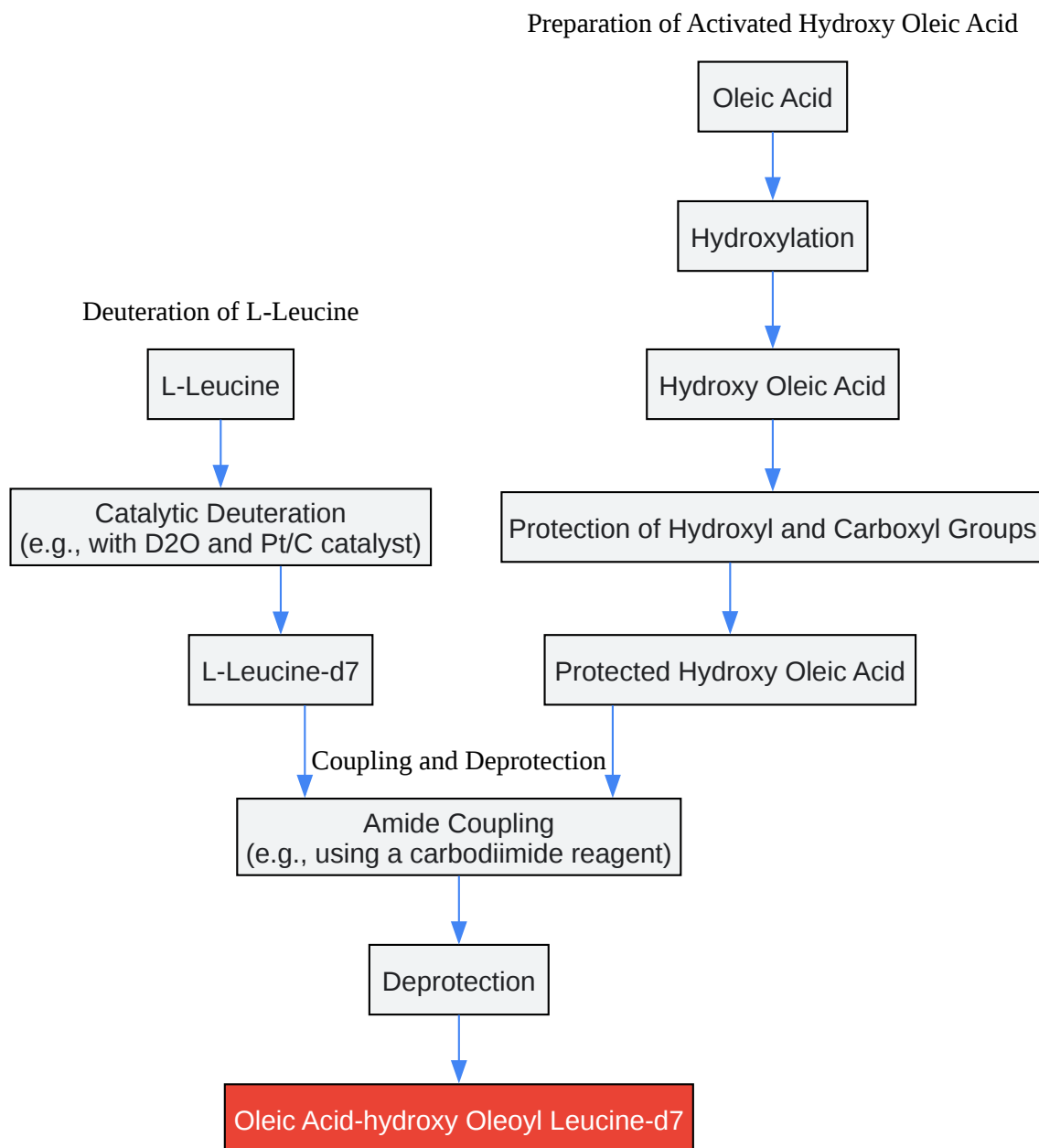
Property	Value
Synonyms	C18:1-hydroxy Oleoyl Leucine-d7, OAHOL-d7
Molecular Formula	C ₄₂ H ₇₀ D ₇ NO ₅
Formula Weight	683.1 g/mol
Deuterium Incorporation	≥99% deuterated forms (d ₁ -d ₇)
Chemical Purity	≥95%
Physical Form	Solution in ethanol
Storage Conditions	-20°C
Stability	≥ 1 year at -20°C
Solubility (Qualitative)	Soluble in ethanol, methanol, acetonitrile

Synthesis and Manufacturing

While the precise, proprietary synthesis of commercially available **Oleic Acid-hydroxy Oleoyl Leucine-d7** is not publicly disclosed, a plausible synthetic route can be proposed based on established organic chemistry principles for deuteration and acylation of amino acids. This would be a multi-step process.

Proposed Synthetic Workflow

The synthesis would likely involve two key stages: the preparation of deuterated L-leucine and its subsequent coupling with a protected, hydroxylated oleic acid derivative.



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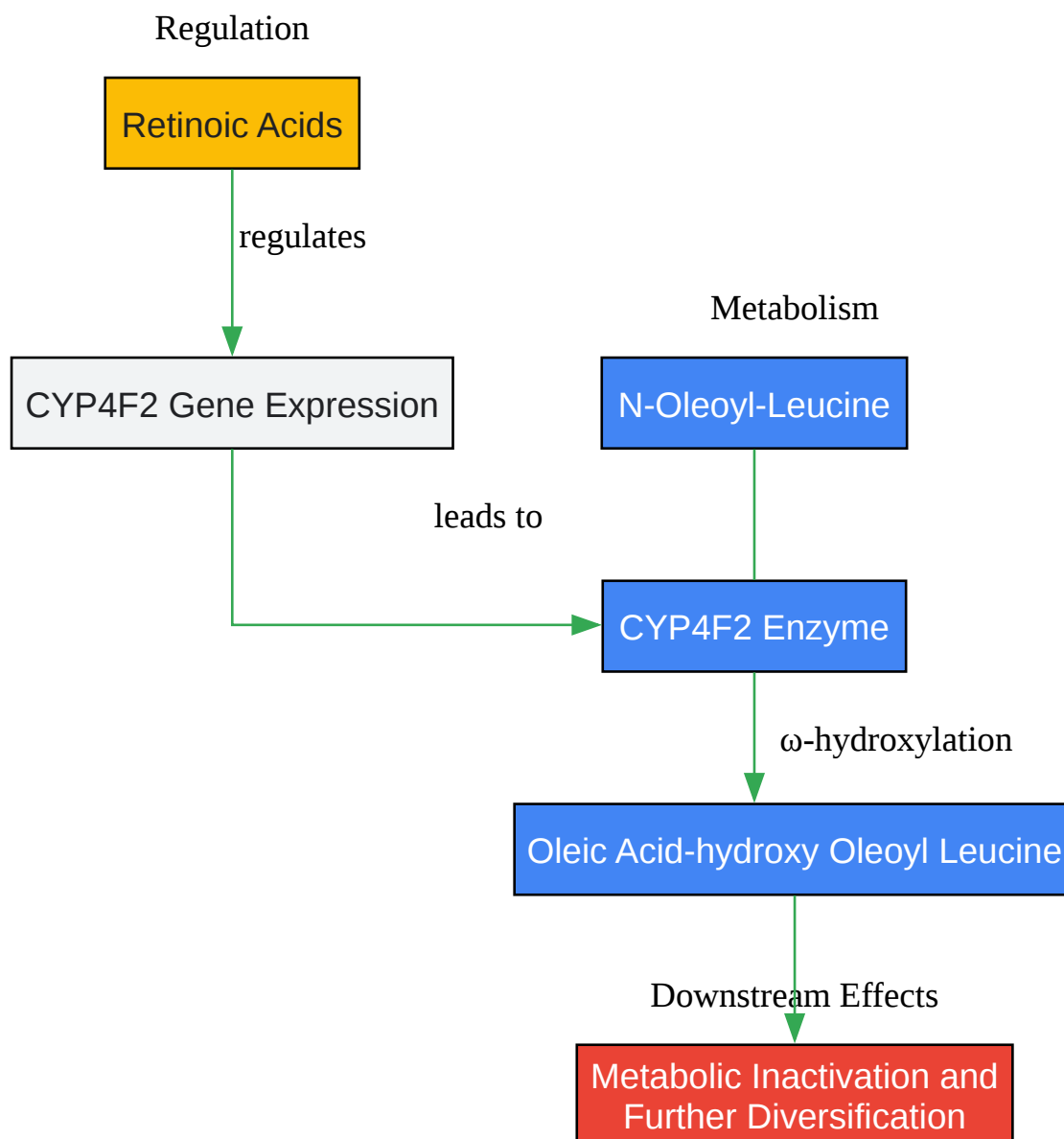
Proposed Synthetic Workflow for **Oleic Acid-hydroxy Oleoyl Leucine-d₇**.

Biological Significance and Metabolic Pathway

The non-deuterated form of this molecule, oleic acid-hydroxy oleoyl leucine, is a metabolite of N-oleoyl-leucine. The hydroxylation is carried out by the cytochrome P450 enzyme, CYP4F2. This metabolic pathway is of interest in the study of cardiometabolic diseases.

The CYP4F2 Metabolic Pathway

The enzyme CYP4F2 is a member of the cytochrome P450 family and is primarily involved in the metabolism of fatty acids and related molecules. It catalyzes the ω -hydroxylation of N-oleoyl-leucine, a reaction that adds a hydroxyl group to the terminal carbon of the oleoyl chain. This process is thought to be a mechanism for the metabolic diversification and inactivation of N-acyl amino acids. The regulation of CYP4F2 itself is complex, with evidence suggesting modulation by retinoic acids.



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Metabolic Pathway of N-Oleoyl-Leucine via CYP4F2.

Experimental Protocols

Oleic Acid-hydroxy Oleoyl Leucine-d7 is primarily used as an internal standard for the accurate quantification of its endogenous, non-deuterated counterpart in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Quantification of Oleic Acid-hydroxy Oleoyl Leucine by LC-MS/MS

This protocol provides a general framework. Specific parameters may need to be optimized for different instrumentation and sample types.

1. Sample Preparation (Plasma/Serum): a. To 100 μL of plasma or serum, add 10 μL of a known concentration of **Oleic Acid-hydroxy Oleoyl Leucine-d7** in ethanol (e.g., 1 $\mu\text{g}/\text{mL}$) as the internal standard. b. Precipitate proteins by adding 400 μL of ice-cold acetonitrile. c. Vortex for 1 minute and centrifuge at 14,000 $\times g$ for 10 minutes at 4°C. d. Transfer the supernatant to a new tube and evaporate to dryness under a stream of nitrogen. e. Reconstitute the residue in 100 μL of the initial mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).

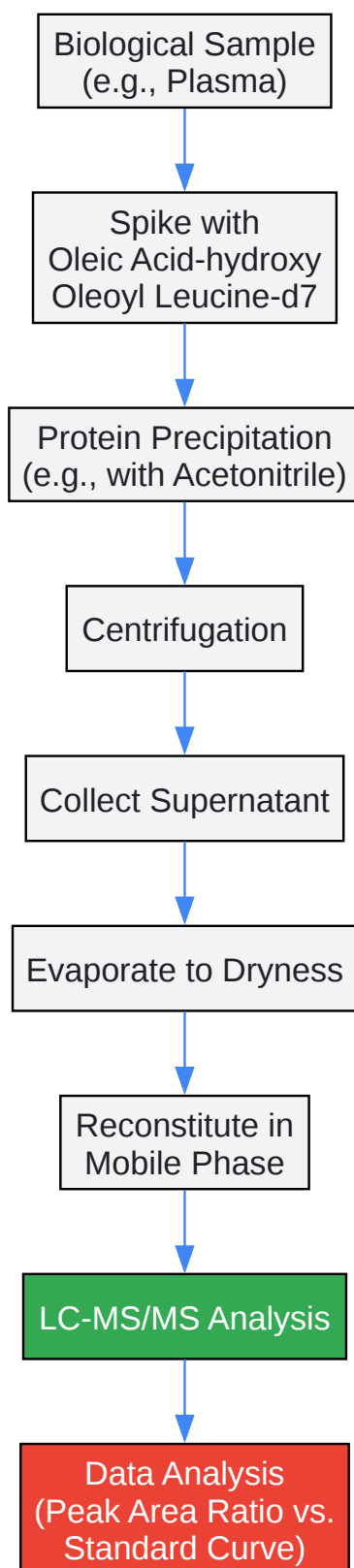
2. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 2.1 $\times$ 100 mm, 1.8 μm particle size).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient from 50% to 100% B over 10 minutes, followed by a 5-minute hold at 100% B, and re-equilibration.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5-10 μL .
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions (Hypothetical):

- Oleic Acid-hydroxy Oleoyl Leucine (Analyte): Precursor ion (m/z) -> Product ion (m/z). Specific transitions need to be determined experimentally.
- **Oleic Acid-hydroxy Oleoyl Leucine-d7** (Internal Standard): Precursor ion (m/z) + 7 -> Product ion (m/z). The precursor ion will be shifted by +7 Da due to the deuterium labeling. The product ion may or may not be shifted depending on the fragmentation pattern.

3. Data Analysis: a. Integrate the peak areas for both the analyte and the internal standard. b. Calculate the ratio of the analyte peak area to the internal standard peak area. c. Quantify the analyte concentration by comparing this ratio to a standard curve prepared with known concentrations of the non-deuterated standard and a fixed concentration of the internal standard.

Experimental Workflow Diagram



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Workflow for Quantification using an Internal Standard.

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